

Solubility of Azido-PEG11-amine in aqueous and organic solvents

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Compound of Interest

Compound Name: Azido-PEG11-amine

Cat. No.: B605809

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Application Notes: Solubility of Azido-PEG11-amine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Azido-PEG11-amine is a bifunctional, hydrophilic linker commonly employed in bioconjugation, antibody-drug conjugate (ADC) development, and proteomics.^{[1][2][3]} Its polyethylene glycol (PEG) spacer enhances solubility and provides flexibility, while the terminal azide and amine groups offer versatile conjugation handles for "click chemistry" and amidation reactions, respectively.^{[1][3][4][5][6]} Understanding the solubility of **Azido-PEG11-amine** in various solvents is critical for its effective use in designing and synthesizing complex biomolecular constructs. These notes provide a summary of its known solubility and a detailed protocol for determining its solubility in solvents of interest.

Applications

Azido-PEG11-amine is a valuable tool for:

- Bioconjugation: Linking biomolecules such as proteins, peptides, or antibodies to other molecules or surfaces.^[2]

- PROTACs Synthesis: Used as a PEG-based linker for Proteolysis Targeting Chimeras (PROTACs).[7]
- Drug Delivery: Improving the pharmacokinetic properties of therapeutic agents.[2]
- Nanotechnology: Serving as a linker in the fabrication of nanoparticles to improve stability and biocompatibility.[2]

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C24H50N4O11	[7]
Molecular Weight	570.67 g/mol	[7]
Appearance	Colorless to light yellow liquid/oil	[7][8]
CAS Number	1800414-71-4	[3][4][7]

Solubility Data

Azido-PEG11-amine is characterized by its hydrophilic nature, which generally confers good solubility in aqueous solutions and a variety of organic solvents.[2][4][5][6][9] The following table summarizes the available solubility information.

Solvent	Solubility	Notes
Aqueous Solutions	Soluble	The hydrophilic PEG chain enhances solubility in aqueous media. [1] [2] [3] [4] [5] [6] [9] [10] [11] [12]
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL (175.23 mM)	Hygroscopic DMSO can impact solubility; use of newly opened DMSO is recommended. [7]
Dimethylformamide (DMF)	Soluble	[8] [10]
Chloroform (CHCl ₃)	Soluble	[10]
Dichloromethane (DCM)	Soluble	[8] [10]
Acetonitrile (ACN)	Soluble	[8]
Tetrahydrofuran (THF)	Soluble	[8]
Alcohols (e.g., Ethanol, Methanol)	Less Soluble	[10]
Toluene	Less Soluble	[10]
Ether	Not Soluble	[10]

Experimental Protocol: Determination of Solubility

This protocol outlines a general method for determining the solubility of **Azido-PEG11-amine** in a solvent of interest.

Materials:

- **Azido-PEG11-amine**
- Solvent of interest (e.g., water, PBS, ethanol, DMSO)
- Analytical balance

- Vortex mixer
- Centrifuge
- Pipettes
- HPLC-UV or other suitable analytical instrument

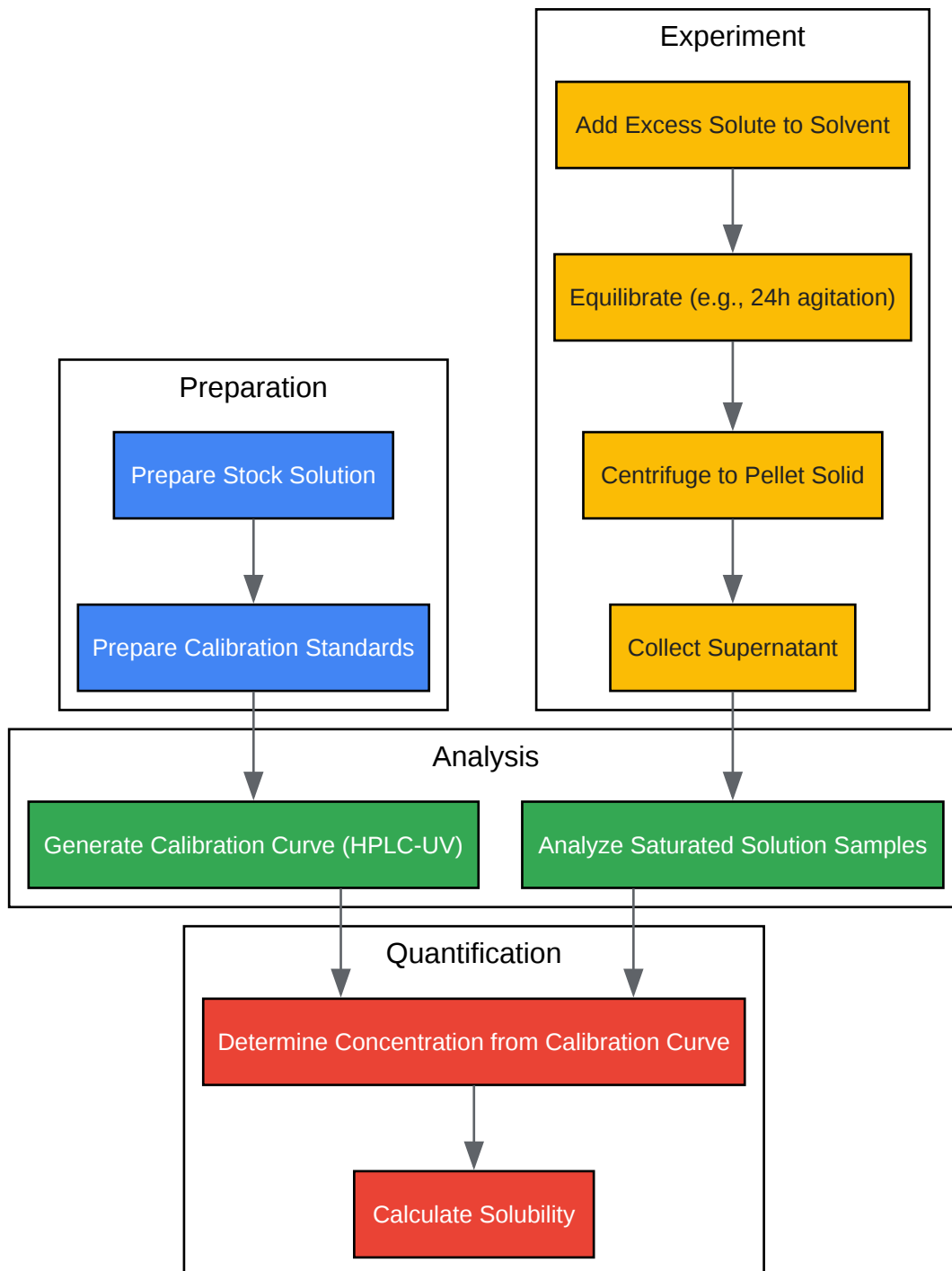
Procedure:

- Preparation of Stock Solution:
 - Accurately weigh a known amount of **Azido-PEG11-amine**.
 - Dissolve it in a solvent in which it is freely soluble (e.g., DMSO) to prepare a concentrated stock solution.
- Serial Dilutions for Calibration Curve:
 - Perform serial dilutions of the stock solution to prepare a series of standards with known concentrations.
 - Analyze these standards using an appropriate analytical method (e.g., HPLC-UV) to generate a calibration curve of instrument response versus concentration.
- Equilibrium Solubility Measurement:
 - Add an excess amount of **Azido-PEG11-amine** to a known volume of the test solvent in a series of vials.
 - Tightly cap the vials and agitate them at a constant temperature (e.g., room temperature) for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
 - Centrifuge the vials at high speed to pellet the undissolved solute.
 - Carefully collect an aliquot of the supernatant, ensuring no solid material is transferred.

- Dilute the supernatant with a suitable solvent to bring the concentration within the range of the calibration curve.
- Analyze the diluted supernatant using the same analytical method as for the standards.
- Quantification:
 - Use the calibration curve to determine the concentration of **Azido-PEG11-amine** in the diluted supernatant.
 - Calculate the original concentration in the undiluted supernatant, accounting for the dilution factor. This value represents the solubility of **Azido-PEG11-amine** in the test solvent at the specified temperature.

Diagrams

Experimental Workflow for Solubility Determination

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Caption: Workflow for determining the solubility of a compound.

Storage and Handling

- Storage of Pure Compound: Store at -20°C for long-term stability (up to 3 years).[7]
- Storage of Stock Solutions: Once prepared, aliquot and store solutions at -80°C (for up to 6 months) or -20°C (for up to 1 month) to prevent degradation from repeated freeze-thaw cycles.[7]
- Handling: Handle in accordance with standard laboratory safety procedures. Use appropriate personal protective equipment.

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